

# Personal protective equipment for handling Rivularin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Rivularin*

Cat. No.: B15602241

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## Essential Safety and Handling Guide for Rivularin

### FOR IMMEDIATE USE

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Rivularin** (CAS 70028-59-0), also known as Skullcapflavone. The following procedures are based on available chemical data and general laboratory safety protocols. At the time of publication, a comprehensive Safety Data Sheet (SDS) for **Rivularin** was not publicly available. Therefore, a conservative approach, treating the substance as potentially hazardous, is strongly recommended.

## Hazard Assessment and Chemical Properties

**Rivularin** is a flavone compound with recognized anticancer and anti-inflammatory properties. While specific toxicity data is limited, its cytotoxic activity suggests it may be harmful to healthy cells. It is a yellow powder with a melting point of 250-253 °C. It is soluble in organic solvents such as methanol and dimethyl sulfoxide (DMSO).

### Quantitative Data Summary

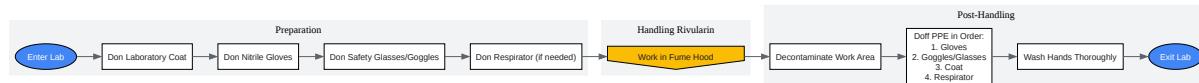
Property	Value	Source
CAS Number	70028-59-0	N/A
Synonym	Skullcapflavone	N/A
Molecular Formula	C <sub>18</sub> H <sub>16</sub> O <sub>7</sub>	N/A
Molecular Weight	344.32 g/mol	N/A
Appearance	Yellow powder	N/A
Melting Point	250-253 °C	N/A
Storage Temperature	2-8 °C	N/A

## Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, a comprehensive PPE protocol is mandatory to minimize exposure.

PPE Category	Required Equipment	Specifications
Hand Protection	Nitrile gloves	Chemical-resistant, disposable. Change gloves frequently and immediately if contaminated, torn, or punctured.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times when handling Rivularin.
Body Protection	Laboratory coat	Fully buttoned, with tight-fitting cuffs.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood to avoid inhalation of dust particles.

### PPE Workflow Diagram



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Caption: Personal Protective Equipment (PPE) workflow for handling **Rivularin**.

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Ensure a certified chemical fume hood is available and functioning correctly.
  - Designate a specific area for handling **Rivularin** to minimize contamination.
  - Prepare all necessary equipment and reagents before handling the compound.
  - Don all required PPE as outlined in the section above.
- Handling:
  - All weighing and manipulation of powdered **Rivularin** must be conducted within a chemical fume hood to prevent inhalation of airborne particles.
  - Use dedicated spatulas and weighing boats.
  - When dissolving in solvents, add the solvent to the powder slowly to avoid splashing.
  - Keep containers of **Rivularin** closed when not in use.
- Spill Response:

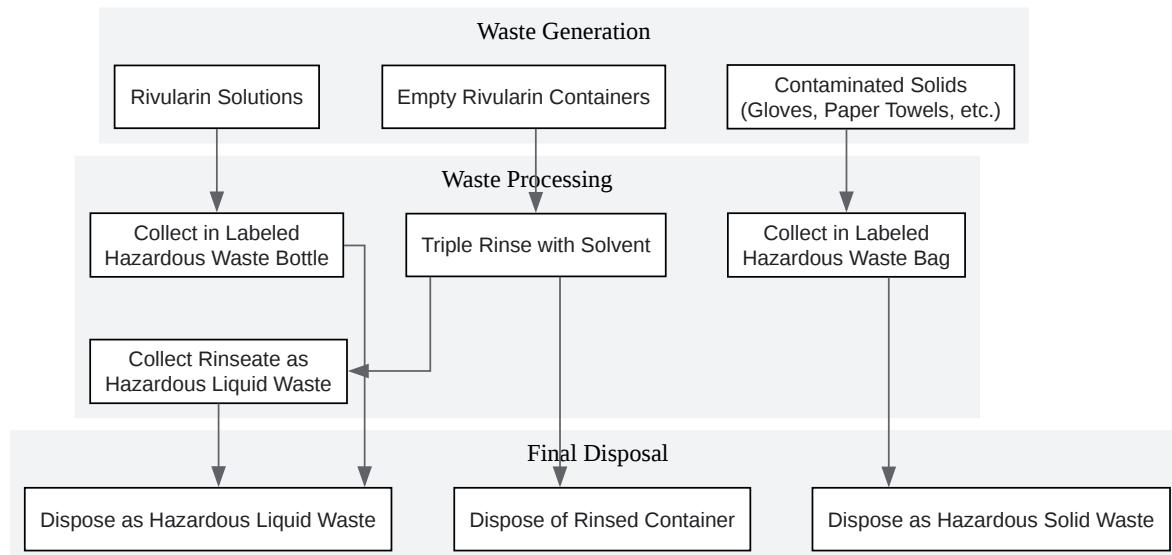
- Small Spills (powder): Gently cover the spill with absorbent paper towels. Moisten the towels with a suitable solvent (e.g., methanol) to prevent dust from becoming airborne. Carefully wipe up the material, placing the used towels in a sealed container for hazardous waste disposal.
- Small Spills (solution): Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal.
- Large Spills: Evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.

## Disposal Plan

All waste containing **Rivularin** must be treated as hazardous waste.

- Solid Waste:
  - Collect all contaminated solid waste, including used gloves, weighing boats, and absorbent materials, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste:
  - Collect all solutions containing **Rivularin** in a dedicated, labeled, and sealed hazardous waste container. Do not mix with other solvent waste streams unless approved by your institution's EHS department.
- Empty Containers:
  - Rinse empty containers with a suitable solvent three times. Collect the rinseate as hazardous liquid waste. Deface the label on the empty container before disposing of it according to your institution's guidelines for chemically contaminated glassware or plasticware.

### Disposal Workflow Diagram



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Caption: Disposal workflow for **Rivularin**-contaminated materials.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. All laboratory personnel must be trained in safe chemical handling procedures and should consult their institution's Environmental Health and Safety department for specific guidance.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)